

Application Notes and Protocols for Foliar Spray of Aviglycine Hydrochloride

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Compound of Interest

Compound Name: Aviglycine hydrochloride

Cat. No.: B1665844

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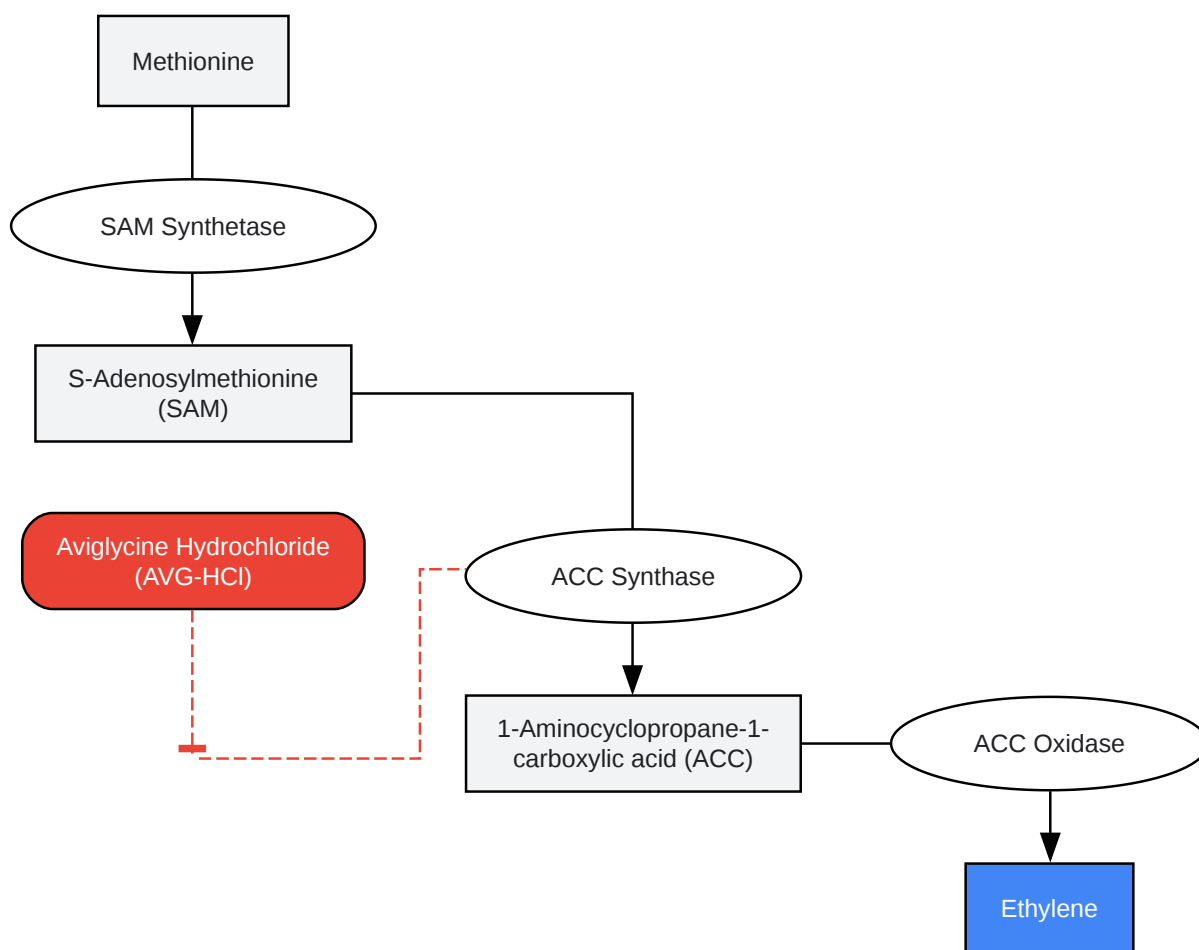
Introduction

Aviglycine hydrochloride (AVG-HCl), also known as aminoethoxyvinylglycine hydrochloride, is a potent inhibitor of ethylene biosynthesis in plants. It acts as a competitive inhibitor of the enzyme 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, a key enzyme in the ethylene production pathway. By blocking the conversion of S-adenosylmethionine (SAM) to ACC, AVG-HCl effectively reduces ethylene levels, thereby influencing a variety of physiological processes in plants. These include delaying fruit ripening and senescence, reducing pre-harvest fruit drop, and controlling flowering. These application notes provide detailed protocols and quantitative data for the use of AVG-HCl in a research setting.

Mechanism of Action

Aviglycine hydrochloride competitively inhibits ACC synthase, the rate-limiting enzyme in the ethylene biosynthesis pathway. This inhibition reduces the production of ACC, the immediate precursor to ethylene, thereby suppressing overall ethylene synthesis. This targeted action allows for the manipulation of ethylene-dependent physiological processes in plants.

Signaling Pathway of Ethylene Biosynthesis and Inhibition by Aviglycine Hydrochloride



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Caption: Inhibition of Ethylene Biosynthesis by AVG-HCl.

Quantitative Data Summary

The efficacy of **Aviglycine hydrochloride** foliar spray has been documented across various fruit crops. The following tables summarize the quantitative effects on key parameters.

Table 1: Effect of **Aviglycine Hydrochloride** on Flowering of Pineapple (*Ananas comosus*)

Cultivar	AVG-HCl Concentration (mg L ⁻¹)	Application Frequency	Timing	Flowering Percentage (%)	Control Flowering (%)	Reference
'Tainon 18'	500	Double application	First application on Nov. 9	51.3	95.0	[1]
'Tainon 18'	250	Triple application (20-day intervals)	Beginning Nov. 10	64.6	95.8	[1]
'Tainon 18'	375	Triple application (20-day intervals)	Beginning Nov. 10	64.6	95.8	[1]
'Tainon 18'	500	Triple application (20-day intervals)	Beginning Nov. 10	50.0	95.8	[1]

Table 2: Effect of **Aviglycine Hydrochloride** on Fruit Quality of Apple (*Malus domestica*)

Cultivar	AVG-HCl Concentration (mg L ⁻¹)	Application Timing	Parameter	Result	Control	Reference
'Red Delicious'	132	3 weeks before expected harvest	Fruit Drop (%)	Reduced	Higher	[2]
'Red Delicious'	264	3 weeks before expected harvest	Fruit Drop (%)	Reduced	Higher	[2]
'Red Delicious'	264	3 weeks before expected harvest	Fruit Firmness (2020)	Increased by up to 18%	Lower	[2]
'Gala'	130	3 weeks before harvest	Fruit Drop (%)	Minimized	Higher	
'Gala'	260	3 weeks before harvest	Fruit Drop (%)	Minimized	Higher	

Table 3: Effect of **Aviglycine Hydrochloride** on Fruit Quality of Peach (*Prunus persica*)

Cultivar	AVG-HCl Concentration (mg L ⁻¹)	Application Timing	Parameter	Result	Control	Reference
'Monroe'	100	30 days before commercial harvest	Fruit Weight (g)	Increased	Lower	[3]
'Monroe'	200	30 days before commercial harvest	Fruit Weight (g)	Increased	Lower	[3]
'Monroe'	100, 150, 200	7, 21, 30 days before commercial harvest	Fruit Firmness (N)	Firmer	Softer	[3]
'Monroe'	100, 150, 200	7, 21, 30 days before commercial harvest	Ethylene Production ($\mu\text{L kg}^{-1}\text{ h}^{-1}$)	Decreased	Higher	[3]

Experimental Protocols

Protocol 1: Preparation of Aviglycine Hydrochloride Foliar Spray Solution

This protocol details the preparation of a 1-liter stock solution of **Aviglycine hydrochloride**, which can be further diluted to desired experimental concentrations.

Materials:

- **Aviglycine hydrochloride** (AVG-HCl) powder ($\geq 95\%$ purity)

- Distilled or deionized water
- Non-ionic surfactant (e.g., Tween® 20, Triton™ X-100)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment (0.1 M solutions)
- Volumetric flask (1000 mL)
- Magnetic stirrer and stir bar
- pH meter
- Weighing scale
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Calculate the required mass of AVG-HCl:
 - Determine the desired molar concentration (e.g., 1 mM).
 - Molecular Weight of AVG-HCl = 196.63 g/mol .
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$.
 - For a 1 mM (0.001 M) 1 L solution: $0.001 \text{ mol/L} \times 1 \text{ L} \times 196.63 \text{ g/mol} = 0.1966 \text{ g}$.
- Dissolving AVG-HCl:
 - Add approximately 800 mL of distilled or deionized water to the 1000 mL volumetric flask.
 - Place the flask on a magnetic stirrer and add the stir bar.
 - Carefully weigh the calculated amount of AVG-HCl powder and add it to the water while stirring.
 - Continue stirring until the powder is completely dissolved. AVG-HCl is soluble in water.

- Adding Surfactant:
 - Add a non-ionic surfactant to the solution. A typical concentration is 0.05% to 0.1% (v/v).
 - For a 0.1% solution in 1 L, add 1 mL of the surfactant. The surfactant improves the wetting and spreading of the spray on the leaf surface.
- pH Adjustment:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Measure the pH of the AVG-HCl solution.
 - Adjust the pH to a range of 6.0-7.0 for optimal plant uptake, unless a different pH is specified for the experimental design.
 - Use 0.1 M HCl to lower the pH or 0.1 M NaOH to raise the pH. Add the acid or base dropwise while continuously monitoring the pH.
- Final Volume Adjustment:
 - Once the desired pH is reached, remove the stir bar.
 - Add distilled or deionized water to the volumetric flask until the meniscus reaches the 1000 mL mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - The prepared solution should be used fresh. If storage is necessary, store it at 4°C for no longer than 24 hours, protected from light.

Protocol 2: Foliar Spray Application of Aviglycine Hydrochloride in a Research Setting

This protocol outlines the procedure for applying the prepared AVG-HCl solution to plants in a controlled research environment.

Materials:

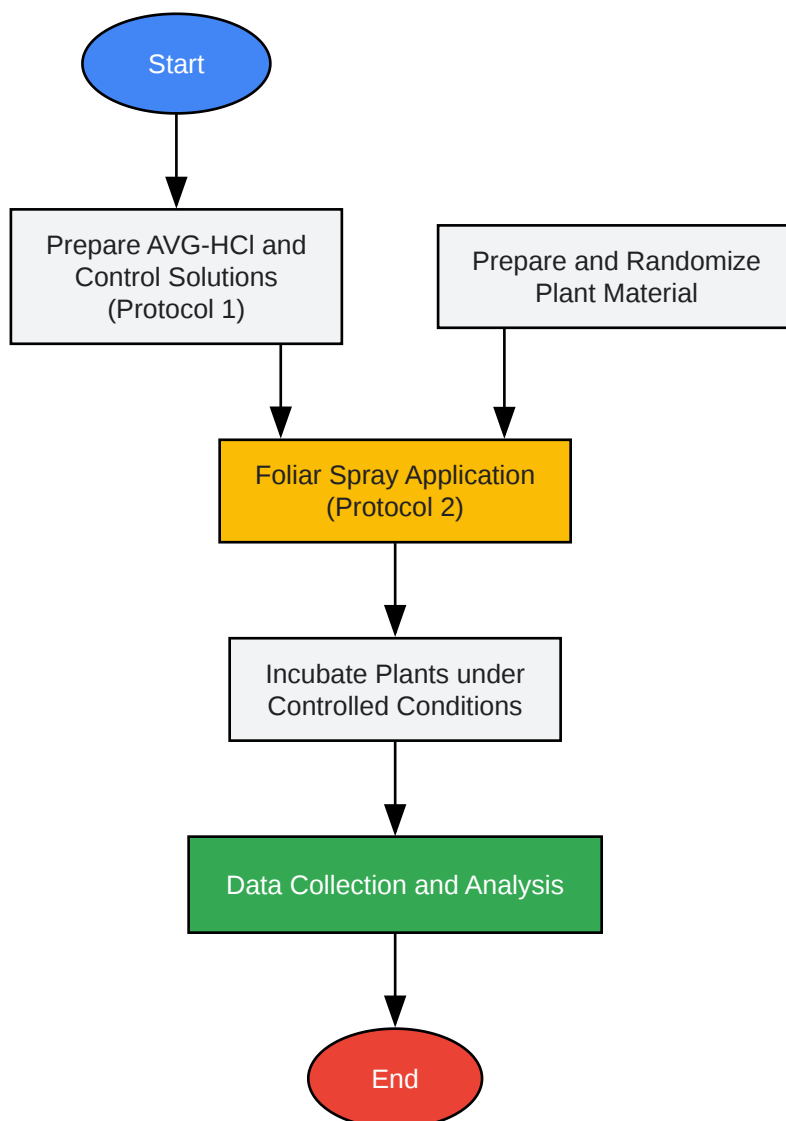
- Prepared AVG-HCl spray solution
- Handheld sprayer or a backpack sprayer with a fine-mist nozzle
- Plants at the desired growth stage
- Control solution (water + surfactant, pH adjusted)
- Personal Protective Equipment (PPE)

Procedure:

- Plant Preparation:
 - Ensure plants are well-watered and not under any stress (e.g., drought, nutrient deficiency) before application.
 - Randomly assign plants to different treatment groups (including a control group).
- Sprayer Calibration:
 - Calibrate the sprayer to ensure a uniform and consistent application rate. The goal is to wet the foliage to the point of runoff without excessive dripping.
- Application:
 - Perform the foliar spray during the cooler parts of the day, such as early morning or late evening, to slow evaporation and increase absorption time.
 - Spray the entire plant, ensuring thorough coverage of both the upper and lower leaf surfaces.
 - For the control group, spray with the control solution (water + surfactant, adjusted to the same pH as the treatment solution).
- Post-Application Care:

- Allow the plants to dry completely before exposing them to direct sunlight or overhead irrigation.
- Monitor the plants for any phytotoxicity symptoms, although AVG-HCl is generally considered safe for most plants at recommended concentrations.
- Data Collection:
 - Collect data on the parameters of interest (e.g., flowering time, fruit set, fruit firmness, ethylene production) at predetermined time points after the application.

Experimental Workflow



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Caption: General workflow for an AVG-HCl foliar spray experiment.

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References

- 1. Ethylene Biosynthesis and Signaling Networks - PMC [pmc.ncbi.nlm.nih.gov]
- 2. hort [journals.ashs.org]
- 3. arastirma.tarimorman.gov.tr [arastirma.tarimorman.gov.tr]
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